

Nemotinic Acid: A Technical Guide to a Bioactive Polyacetylene

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Compound of Interest

Compound Name: *Nemotinic acid*

CAS No.: 539-98-0

Cat. No.: B14743741

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Nemotinic acid, systematically known as 4-hydroxyundeca-5,6-dien-8,10-dynoic acid, is a polyacetylenic compound with potential biological activity. This technical guide provides a comprehensive overview of its known physical and chemical properties, drawing upon available data and the characteristics of related polyacetylenic compounds. Due to the limited availability of specific experimental data for **nemotinic acid**, this document also includes generalized experimental protocols for the isolation and characterization of similar fungal polyacetylenes and discusses potential signaling pathways that may be modulated by this class of molecules. This guide aims to serve as a foundational resource for researchers and professionals in drug development interested in the therapeutic potential of **nemotinic acid** and related compounds.

Introduction

Polyacetylenes are a diverse class of natural products characterized by the presence of one or more carbon-carbon triple bonds. They are found in various organisms, including fungi, plants, and marine invertebrates, and are known to exhibit a wide range of biological activities,

including antimicrobial, antifungal, and cytotoxic properties. **Nemotinic acid** (4-hydroxyundeca-5,6-dien-8,10-diynoic acid) is a member of this family. A structurally related compound, nemotin, has been isolated from fungi and has demonstrated antibacterial activity.[1] This suggests that **nemotinic acid** may also possess valuable pharmacological properties, making it a compound of interest for further investigation and drug development.

This document summarizes the current state of knowledge on the physical and chemical properties of **nemotinic acid**, provides generalized experimental methodologies, and explores potential biological mechanisms of action.

Physical and Chemical Properties

While specific experimentally determined physical and chemical properties for **nemotinic acid** are not widely available in the public domain, we can infer some characteristics based on its structure and data from similar polyacetylenic compounds.

Structure and Nomenclature

- Systematic Name: 4-hydroxyundeca-5,6-dien-8,10-diynoic acid[2]
- Synonyms: **Nemotinic acid**
- Molecular Formula: $C_{11}H_{10}O_3$ [2]
- Molecular Weight: 190.19 g/mol

Tabulated Physical and Chemical Data

The following tables summarize the known and predicted properties of **nemotinic acid**. It is crucial to note that much of this data is theoretical and requires experimental validation.

Table 1: Physical Properties of **Nemotinic Acid**

Property	Value	Source
Molecular Weight	190.19 g/mol	Calculated
Monoisotopic Mass	190.06299 Da	Predicted[2]
Melting Point	Data not available	-
Boiling Point	Data not available	-
Solubility	Data not available	-
XlogP (Predicted)	0.2	Predicted[2]

Table 2: Spectral Data (Predicted and General for Polyacetylenes)

Spectral Technique	Predicted/General Characteristics
¹ H NMR	Protons adjacent to carbonyl groups (α -protons) are expected to resonate around δ 2.0-3.0 ppm. [3]
¹³ C NMR	The carbonyl carbon of the carboxylic acid is predicted to appear in the range of δ 160-180 ppm.[4] Carbons of the triple bonds (alkynyl carbons) typically resonate in the range of δ 60-90 ppm.
Infrared (IR)	A strong, broad absorption between 2500-3300 cm^{-1} for the O-H stretch of the carboxylic acid. A strong absorption between 1700-1725 cm^{-1} for the C=O stretch of the carboxylic acid. Weak C \equiv C stretching absorptions are expected between 2100-2260 cm^{-1} . [5]
Mass Spectrometry	Predicted m/z for [M+H] ⁺ : 191.07027; [M-H] ⁻ : 189.05571. [2] Polyacetylenes often exhibit characteristic fragmentation patterns involving cleavage adjacent to the polyacetylene chain. [6]

Experimental Protocols

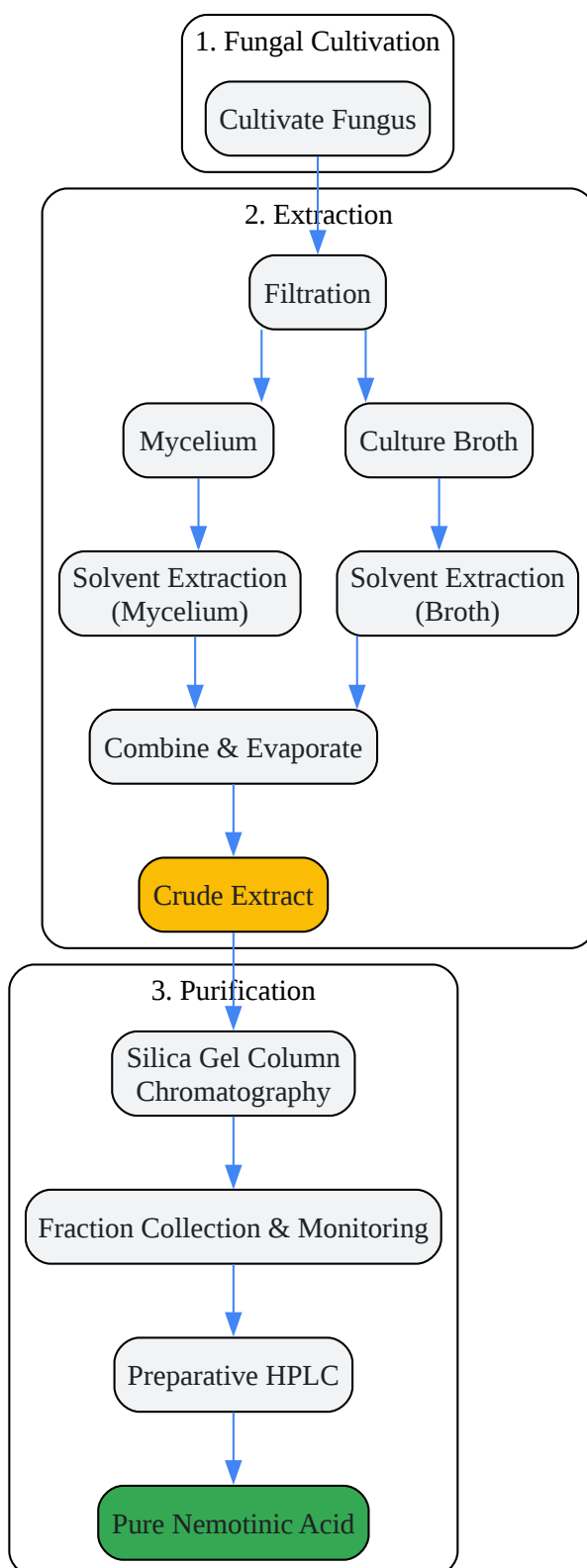
Detailed experimental protocols for the isolation and characterization of **nemotinic acid** are not currently published. However, the following sections provide generalized methodologies based on established procedures for fungal polyacetylenes.

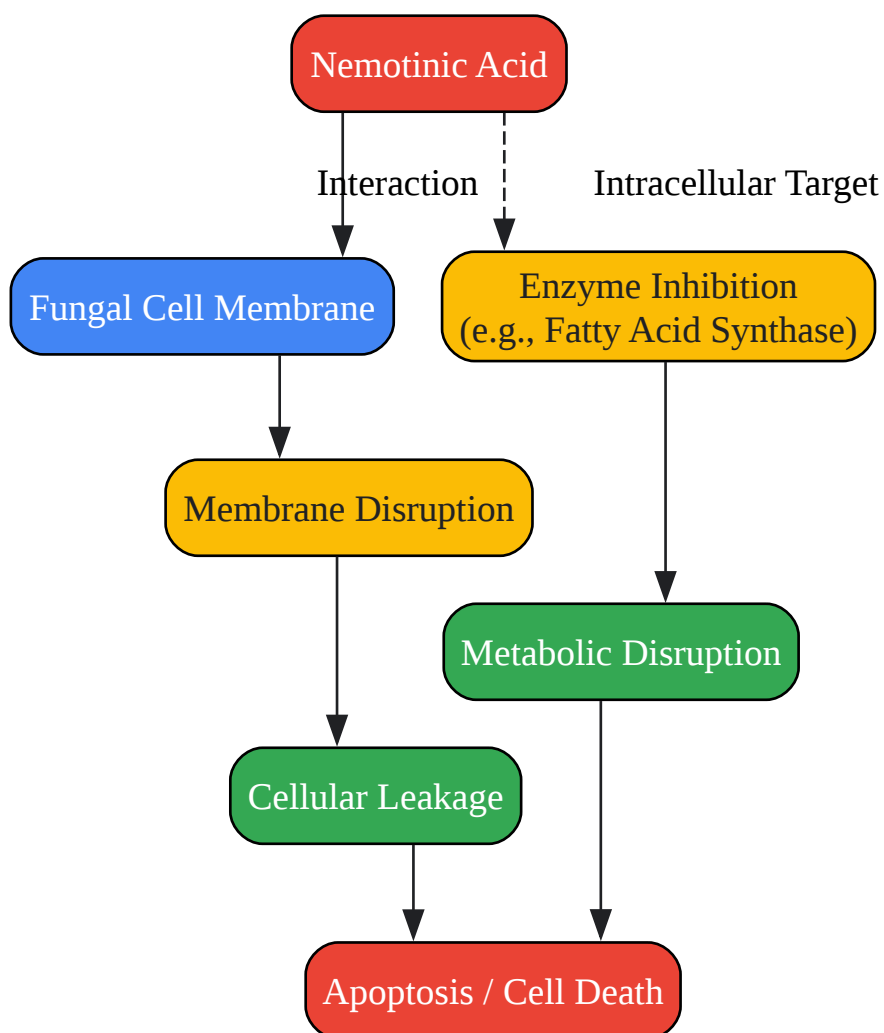
General Protocol for Isolation and Purification of Fungal Polyacetylenes

This protocol outlines a general workflow for the extraction and purification of polyacetylenic compounds from fungal cultures.

- Fungal Cultivation:
 - Cultivate the fungus known to produce **nemotinic acid** or related compounds (e.g., *Poria tenuis*, *Poria corticola*) in a suitable liquid or solid medium.^[1]
 - Incubate under optimal conditions (temperature, light, and aeration) for a period sufficient for the production of secondary metabolites.
- Extraction:
 - Separate the fungal mycelium from the culture broth by filtration.
 - Extract the mycelium and the culture filtrate separately with an organic solvent such as ethyl acetate or methanol.
 - Combine the organic extracts and evaporate the solvent under reduced pressure to obtain a crude extract.
- Purification:
 - Subject the crude extract to column chromatography on silica gel.
 - Elute with a gradient of solvents, typically starting with a non-polar solvent (e.g., hexane) and gradually increasing the polarity (e.g., with ethyl acetate or methanol).

- Monitor the fractions by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Combine fractions containing the compound of interest.
- Further purify the combined fractions using preparative HPLC to obtain the pure compound.





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- To cite this document: BenchChem. [Nemotinic Acid: A Technical Guide to a Bioactive Polyacetylene]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14743741/docs#nemotinic-acid-a-technical-guide-to-a-bioactive-polyacetylene\]](https://www.benchchem.com/product/b14743741/docs#nemotinic-acid-a-technical-guide-to-a-bioactive-polyacetylene)

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